

# Essential Safety and Operational Guidance for SRI-37330 Hydrochloride

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## Compound of Interest

Compound Name: SRI-37330 hydrochloride

Cat. No.: B10831378

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This document provides critical safety, handling, and disposal information for **SRI-37330 hydrochloride**, a thioredoxin-interacting protein (TXNIP) inhibitor utilized in type 2 diabetes research.<sup>[1][2]</sup> Adherence to these guidelines is paramount for ensuring the safety of all laboratory personnel.

## Personal Protective Equipment (PPE)

When handling **SRI-37330 hydrochloride**, the use of full personal protective equipment is mandatory to prevent inhalation, skin, and eye contact.<sup>[3]</sup>

Recommended Personal Protective Equipment:

PPE Category	Item	Specification
Eye Protection	Safety Glasses or Goggles	Must be worn to protect against splashes.
Hand Protection	Chemical-Resistant Gloves	Nitrile or other appropriate material.
Body Protection	Laboratory Coat	To prevent skin contact.
Respiratory Protection	Use in a well-ventilated area	Work in a fume hood to avoid inhalation of dust or aerosols. <sup>[3]</sup>

## Safety and Handling Procedures

**SRI-37330 hydrochloride** is not classified as a hazardous substance or mixture.<sup>[3]</sup> However, standard laboratory precautions should always be observed.

Key Handling Protocols:

- **Engineering Controls:** All work with **SRI-37330 hydrochloride** should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation risk.<sup>[3]</sup> Ensure that a safety shower and an eye wash station are readily accessible.<sup>[3]</sup>
- **Personal Hygiene:** Avoid contact with skin, eyes, and clothing.<sup>[3]</sup> Do not breathe dust or aerosols.<sup>[3]</sup> Wash hands thoroughly after handling.
- **Spill Management:** In the event of a spill, prevent further leakage if it is safe to do so.<sup>[3]</sup> Absorb the spill with an inert, liquid-binding material such as diatomite.<sup>[3]</sup> Decontaminate the affected surfaces by scrubbing with alcohol.<sup>[3]</sup> Dispose of the contaminated material in accordance with the disposal plan.<sup>[3]</sup>

## First Aid Measures

In case of exposure, follow these immediate first aid steps:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with copious amounts of water, lifting the eyelids to ensure thorough rinsing.[3] Seek prompt medical attention.[3]
Skin Contact	Rinse the affected skin area thoroughly with plenty of water.[3] Remove any contaminated clothing and shoes.[3] Consult a physician.[3]
Inhalation	Move the individual to an area with fresh air.[3] If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[3]
Ingestion	Rinse the mouth with water.[3] Do not induce vomiting.[3] Call a physician for guidance.[3]

## Storage and Disposal

Proper storage and disposal are crucial for maintaining the integrity of the compound and ensuring laboratory safety.

Storage Conditions:

Form	Storage Temperature	Duration	Additional Notes
Powder	-20°C	3 years	
In Solvent	-80°C	1 year	Sealed storage, away from moisture.[1]

Disposal Plan:

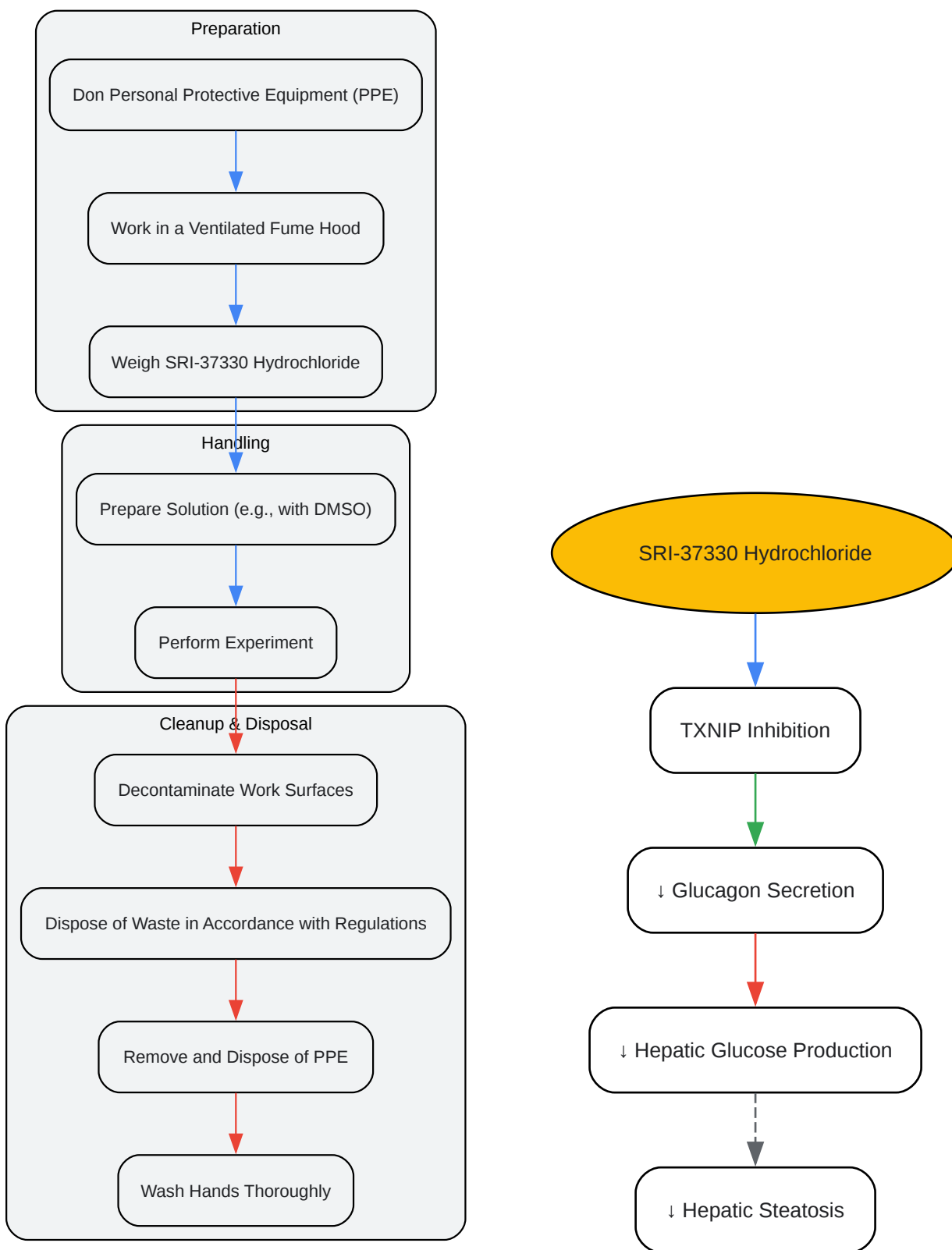
Dispose of **SRI-37330 hydrochloride** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the product to enter drains or water courses.[3]

## Physicochemical Properties

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>20</sub> ClF <sub>3</sub> N <sub>4</sub> O <sub>2</sub> S[3]
Molecular Weight	424.87 g/mol [3][4]
CAS Number	2322245-49-6[3][4]
Appearance	Solid
Solubility	Insoluble in water.[4] Soluble in DMSO (85 mg/mL) and Ethanol (21 mg/mL).[4]

## Experimental Workflow and Signaling Pathway

### Safe Handling Workflow for SRI-37330 Hydrochloride



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